

# Pentaerythritol Tetraisostearate: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: *Pentaerythritol tetraisostearate*

Cat. No.: *B1582805*

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## Abstract

**Pentaerythritol tetraisostearate** is a large, branched-chain tetraester with significant applications in the cosmetic and pharmaceutical industries. Its unique physicochemical properties, including high molecular weight, thermal stability, and emollient nature, make it a valuable ingredient in a variety of formulations. This technical guide provides an in-depth overview of its molecular characteristics, synthesis, purification, and analytical characterization, tailored for a scientific audience.

## Molecular Profile

**Pentaerythritol tetraisostearate** is synthesized from a pentaerythritol core and four isostearic acid side chains.<sup>[1]</sup> This structure imparts a high molecular weight and a branched configuration, which are key to its physical properties.

Property	Value	Source(s)
Molecular Formula	C <sub>77</sub> H <sub>148</sub> O <sub>8</sub>	[2][3]
Molecular Weight	1202.02 g/mol	[2][4]
CAS Number	62125-22-8	[3]
EINECS/ELINCS No.	263-423-1	[2]
IUPAC Name	[3-(16-methylheptadecanoyloxy)-2,2-bis(16-methylheptadecanoyloxymethyl)propyl] 16-methylheptadecanoate	[3]
Appearance	Crystalline solid, Liquid	[2][5]
Solubility	Poorly soluble in water	[2]

## Synthesis and Purification

The industrial production of **pentaerythritol tetraisostearate** is primarily achieved through the direct esterification of pentaerythritol with isostearic acid.[1] The reaction is typically conducted at elevated temperatures and under vacuum to facilitate the removal of water, thereby driving the reaction to completion.

## Experimental Protocol: Synthesis

A representative laboratory-scale synthesis protocol is detailed below, based on methodologies described in the literature.[6][7]

Materials:

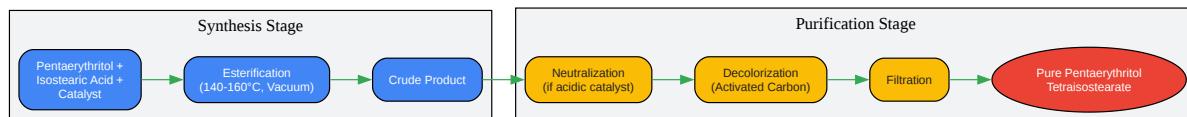
- Pentaerythritol
- Isostearic Acid
- Catalyst (e.g., p-toluenesulfonic acid, stannous oxide, or a composite metal oxide)[6][7]

- Nitrogen gas
- Basic solution (e.g., 10% w/v sodium hydroxide) for neutralization
- Adsorbent (e.g., activated carbon or diatomite)

**Procedure:**

- Charging Reactants: In a reaction kettle equipped with a stirrer, thermometer, and a system for vacuum application and nitrogen purging, charge pentaerythritol and isostearic acid. The typical molar ratio of pentaerythritol to isostearic acid is between 1:3.8 and 1:4.8.[2]
- Catalyst Addition: Add the catalyst. The amount can range from 0.01 to 0.3 times the mass of pentaerythritol.[2]
- Esterification Reaction:
  - Purge the system with nitrogen to create an inert atmosphere.[7]
  - Begin stirring and heat the mixture to the reaction temperature, typically between 140°C and 160°C.[2][7]
  - Apply a vacuum (e.g., -0.05 to -0.1 MPa) to continuously remove the water produced during the reaction.[2][7]
  - Maintain the reaction for 0.5 to 12 hours. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or by measuring the acid value of the mixture. The reaction is considered complete when the acid value falls below a predetermined threshold.[2]
- Purification of Crude Product:
  - Cool the reaction mixture.
  - Neutralization: If an acid catalyst was used, neutralize it by adding a stoichiometric amount of a basic solution.

- Decolorization: Add an adsorbent like activated carbon or diatomite to remove color impurities and stir.[8]
- Filtration: Separate the catalyst and adsorbent from the crude product by filtration to obtain the final **pentaerythritol tetraisostearate** product.[7]



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Caption: Synthesis and purification workflow for **pentaerythritol tetraisostearate**.

## Analytical Characterization

Comprehensive characterization is crucial to ensure the identity, purity, and quality of the synthesized **pentaerythritol tetraisostearate**. A combination of spectroscopic and chromatographic techniques is typically employed.

## Spectroscopic Analysis

Fourier Transform Infrared (FTIR) Spectroscopy: FTIR is used to identify the functional groups present. The spectrum of **pentaerythritol tetraisostearate** will show characteristic absorption bands for the ester functional group (C=O stretch) and the long alkyl chains (C-H stretches).[6]

Nuclear Magnetic Resonance (NMR) Spectroscopy: Both  $^1\text{H}$  and  $^{13}\text{C}$  NMR are powerful tools for structural elucidation.

- $^1\text{H}$  NMR: Signals corresponding to the long alkyl chains of isostearate and the methylene protons of the pentaerythritol core are expected.[6]
- $^{13}\text{C}$  NMR: The spectrum will show signals for the ester carbonyl, the quaternary and methylene carbons of the pentaerythritol core, and the various carbons of the isostearate

alkyl chains.[6]

## Chromatographic Analysis

High-Performance Liquid Chromatography (HPLC): HPLC is a primary technique for assessing the purity and quantifying **pentaerythritol tetraisostearate**. Due to the lack of a strong UV chromophore, detectors such as an Evaporative Light Scattering Detector (ELSD) or a mass spectrometer (MS) are suitable.[9][10]

Experimental Protocol: HPLC-ELSD (Adapted from Pentaerythritol Tetraستearate Analysis)[9][10]

- Sample Preparation: Accurately weigh and dissolve the sample in a suitable organic solvent (e.g., a mixture of dichloromethane and isopropanol) to a known concentration.
- Chromatographic Conditions:
  - Column: A C18 stationary phase is commonly used.
  - Mobile Phase: A non-aqueous mobile phase is employed, which can be run in either an isocratic or gradient mode.
  - Detector: Evaporative Light Scattering Detector (ELSD).
- Analysis: A calibration curve is constructed using standards of known concentrations. The purity of the synthesized sample is determined by comparing its peak area to the calibration curve.

## Applications in Research and Drug Development

**Pentaerythritol tetraisostearate** is primarily used as an emollient, skin conditioning agent, and viscosity-increasing agent in cosmetic and topical pharmaceutical formulations.[2] Its film-forming and water-resistant properties make it suitable for long-lasting and protective emulsions.[8] For drug development professionals, its non-comedogenic nature and safety profile are advantageous for dermal drug delivery systems.[6] The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **pentaerythritol tetraisostearate** is safe as used in cosmetic products.[2]

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